

In Vitro Cytotoxicity of 11-Thiohomoaminopterin: A Technical Guide

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Compound of Interest

Compound Name: 11-Thiohomoaminopterin

CAS No.: 74163-10-3

Cat. No.: B1663915

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For Researchers, Scientists, and Drug Development Professionals

Abstract

11-Thiohomoaminopterin is a synthetic antifolate agent, an analogue of aminopterin, designed to interfere with folate-dependent metabolic pathways, which are critical for cell proliferation. This technical guide provides a detailed overview of the in vitro cytotoxic evaluation of **11-Thiohomoaminopterin**, with a focus on its mechanism of action and the experimental protocols used for its assessment. Due to the limited availability of recent published data, this guide synthesizes foundational knowledge on antifolate testing methodologies and presents a framework for the evaluation of **11-Thiohomoaminopterin's** cytotoxic potential.

Introduction

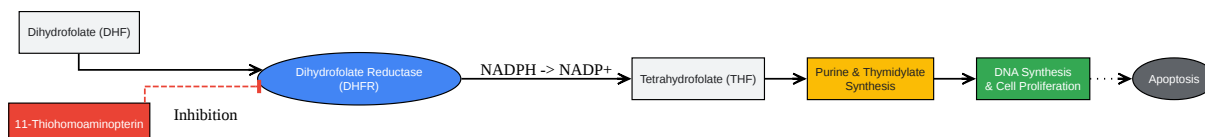
Antifolates are a cornerstone of chemotherapy, functioning by inhibiting the action of enzymes involved in folic acid metabolism. Folic acid is essential for the synthesis of nucleotides, the building blocks of DNA and RNA. By blocking these pathways, antifolates selectively target rapidly dividing cells, such as cancer cells, which have a high demand for nucleotide synthesis.

11-Thiohomoaminopterin was synthesized as an analogue of aminopterin with modifications intended to alter its biological activity and transport characteristics. The core mechanism of action for this class of compounds is the inhibition of dihydrofolate reductase (DHFR), a critical enzyme in the folate pathway.

Mechanism of Action: Dihydrofolate Reductase Inhibition

The primary molecular target of **11-Thiohomoaminopterin**, like other classical antifolates such as methotrexate, is the enzyme dihydrofolate reductase (DHFR). DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF and its derivatives are essential one-carbon donors in the synthesis of purines and thymidylate, which are vital for DNA and RNA synthesis.

By competitively inhibiting DHFR, **11-Thiohomoaminopterin** depletes the intracellular pool of THF. This leads to an inhibition of DNA synthesis, arresting cells in the S-phase of the cell cycle and ultimately triggering apoptosis (programmed cell death).



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Figure 1: Mechanism of DHFR Inhibition by **11-Thiohomoaminopterin**.

Quantitative Data on In Vitro Cytotoxicity

Disclaimer: Extensive literature searches did not yield specific quantitative cytotoxicity data (e.g., IC50 values) for **11-Thiohomoaminopterin** from publicly available sources. The following tables are presented as a template for the type of data that would be generated in a comprehensive in vitro evaluation of this compound.

The cytotoxic activity of an antifolate is typically quantified by its half-maximal inhibitory concentration (IC50), which is the concentration of the compound that inhibits 50% of cell growth or metabolic activity. This is determined across a panel of cancer cell lines.

Table 1: Template for IC50 Values of **11-Thiohomoaminopterin** in Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM) [Placeholder]
L1210	Murine Leukemia	Data not available
CCRF-CEM	Human T-cell Leukemia	Data not available
MCF-7	Human Breast Adenocarcinoma	Data not available
HeLa	Human Cervical Adenocarcinoma	Data not available

Table 2: Template for Dihydrofolate Reductase Inhibition

Enzyme Source	IC50 (nM) [Placeholder]
Lactobacillus casei DHFR	Data not available
Human DHFR	Data not available

Experimental Protocols

The following are detailed methodologies for key experiments used to assess the in vitro cytotoxicity and mechanism of action of antifolates like **11-Thiohomoaminopterin**.

Dihydrofolate Reductase (DHFR) Inhibition Assay

This assay spectrophotometrically measures the ability of a compound to inhibit the enzymatic activity of DHFR.

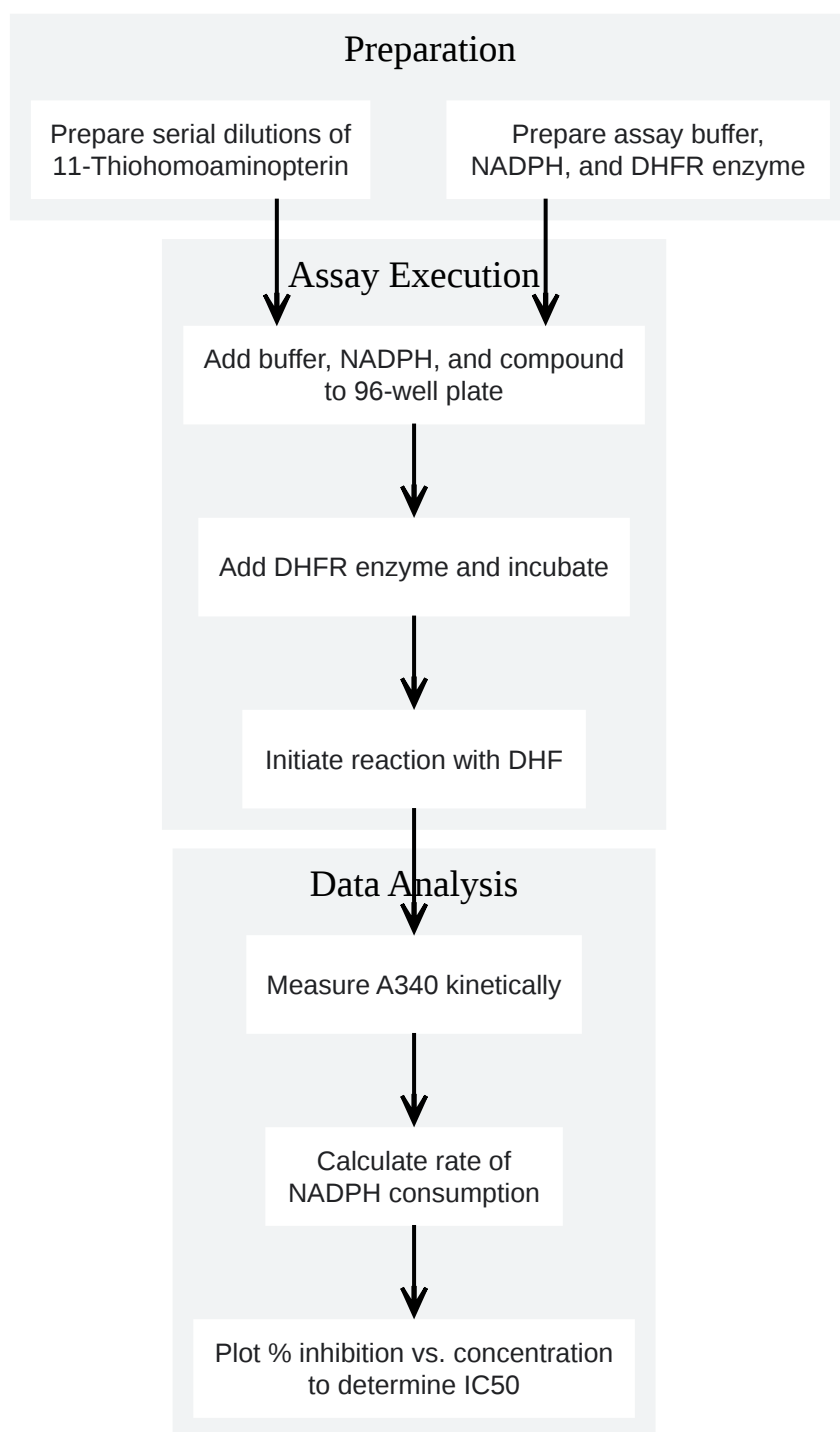
Principle: DHFR catalyzes the NADPH-dependent reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). The assay monitors the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADPH to NADP+.

Materials:

- Purified DHFR enzyme (from bacterial or human source)
- Dihydrofolate (DHF)
- NADPH
- Assay Buffer (e.g., 50 mM potassium phosphate buffer, pH 7.5)
- **11-Thiohomoaminopterin**
- 96-well UV-transparent microplate
- Microplate spectrophotometer

Procedure:

- Prepare a stock solution of **11-Thiohomoaminopterin** in a suitable solvent (e.g., DMSO) and create a serial dilution.
- In a 96-well plate, add the assay buffer, NADPH solution, and the diluted **11-Thiohomoaminopterin** or control.
- Add the DHFR enzyme solution to each well and incubate for a pre-determined time at a specific temperature (e.g., 10 minutes at 25°C).
- Initiate the reaction by adding the DHF solution to all wells.
- Immediately measure the absorbance at 340 nm in kinetic mode for a set period (e.g., 10-20 minutes).
- Calculate the rate of NADPH consumption (decrease in A₃₄₀/min).
- Plot the percentage of DHFR inhibition against the concentration of **11-Thiohomoaminopterin** to determine the IC₅₀ value.



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Figure 2: Workflow for the DHFR Inhibition Assay.

Microbiological Assays

These assays utilize folate-requiring microorganisms to assess the antifolate activity of a compound.

Principle: The growth of bacteria such as *Lactobacillus casei* or *Streptococcus faecium* is dependent on the availability of folic acid. An antifolate compound will inhibit the growth of these bacteria, and the extent of inhibition is proportional to its potency.

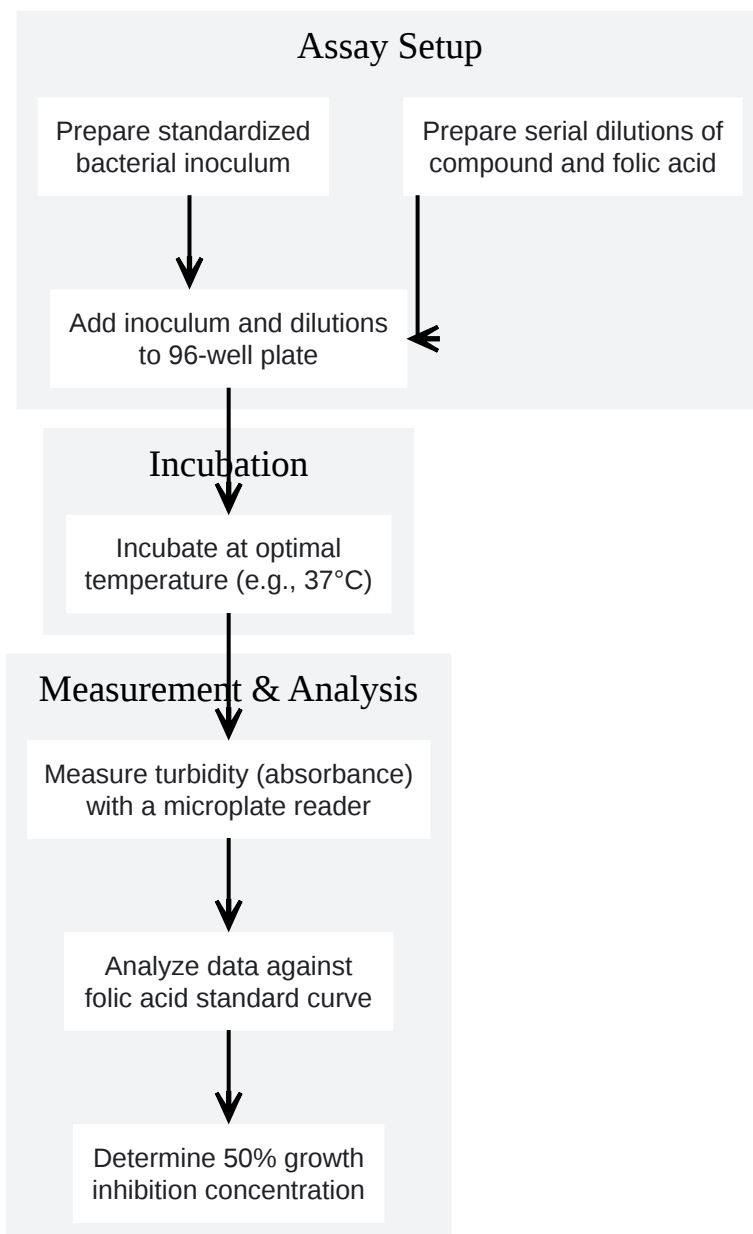
Materials:

- *Lactobacillus casei* (ATCC 7469) or *Streptococcus faecium* (ATCC 8043)
- Folic Acid Casei Medium or appropriate growth medium
- Folic Acid standard
- **11-Thiohomoaminopterin**
- Sterile 96-well microplates
- Microplate reader

Procedure:

- Prepare a standardized inoculum of the microorganism.
- Prepare serial dilutions of **11-Thiohomoaminopterin** and the folic acid standard in the growth medium.
- In a 96-well plate, add the diluted compounds and the bacterial inoculum to the growth medium.
- Incubate the plate at the optimal temperature for the microorganism (e.g., 37°C) for a specified period (e.g., 18-24 hours).
- Measure the bacterial growth by monitoring the turbidity (absorbance at a specific wavelength, e.g., 600 nm) using a microplate reader.
- Generate a standard curve with the folic acid dilutions.

- Determine the concentration of **11-Thiohomoaminopterin** that inhibits 50% of microbial growth relative to the control.



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Figure 3: Workflow for Microbiological Antifolate Assay.

Conclusion

11-Thiohomoaminopterin represents a structural modification of the aminopterin scaffold, designed to act as an antifolate agent through the potent inhibition of dihydrofolate reductase. While specific, recent in vitro cytotoxicity data for this compound is not readily available in the public domain, the established methodologies for evaluating antifolates provide a clear path for its characterization. The DHFR inhibition assay and microbiological assays are fundamental tools for quantifying its biological activity. Further studies are warranted to elucidate the precise cytotoxic profile of **11-Thiohomoaminopterin** across a range of cancer cell lines and to explore its potential in therapeutic applications. This guide provides the foundational framework for researchers and drug development professionals to undertake such an evaluation.

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